

Stability and Storage of Methyl 5-nitrothiophene-2-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 5-nitrothiophene-2-carboxylate

Cat. No.: B1293554

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Methyl 5-nitrothiophene-2-carboxylate**. Due to the limited availability of in-depth stability studies for this specific compound, this guide synthesizes information from safety data sheets, supplier recommendations, and scientific literature on structurally related molecules, including nitroaromatics and methyl esters. All recommendations should be supplemented with in-house stability assessments for specific applications.

Summary of Recommended Storage and Handling

Proper storage and handling are paramount to ensure the integrity and purity of **Methyl 5-nitrothiophene-2-carboxylate**. The following table summarizes the key recommendations based on available data.

Parameter	Recommendation	Source(s)
Temperature	Store in a cool location. A specific temperature of 4°C is recommended by some suppliers.	Supplier Data
Light	Protect from light.	Supplier Data
Atmosphere	Store in a dry, well-ventilated area under an inert atmosphere if possible.	Safety Data Sheets
Container	Keep in a tightly closed container.	Safety Data Sheets
Incompatibilities	Avoid contact with strong acids, strong bases, oxidizing agents, and reducing agents.	Safety Data Sheets
Handling	Handle in a well-ventilated fume cupboard. Use personal protective equipment (gloves, safety glasses).	Safety Data Sheets

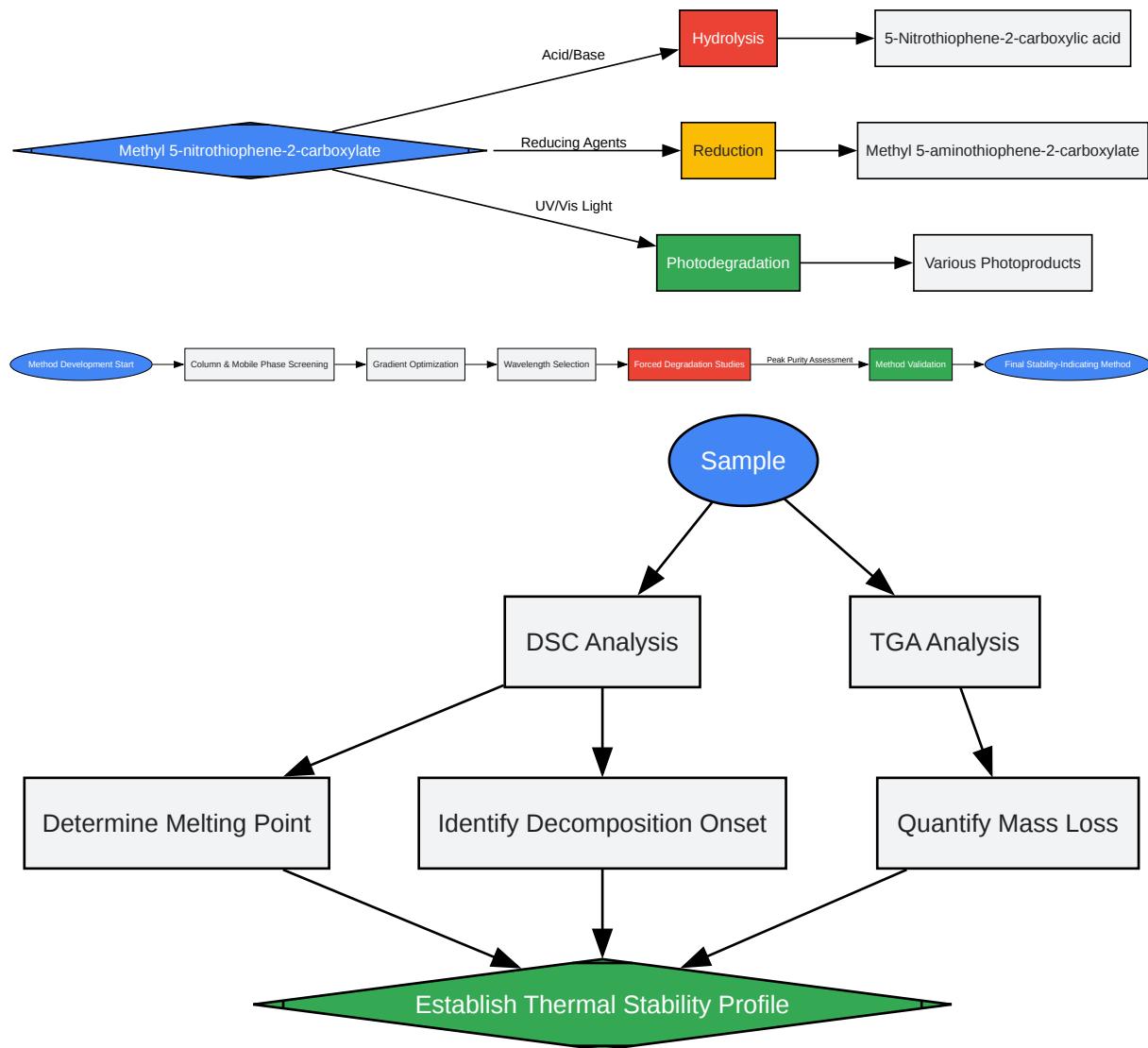
Physicochemical Properties

Understanding the fundamental physicochemical properties of a compound is crucial for predicting its stability.

Property	Value
Molecular Formula	C ₆ H ₅ NO ₄ S
Molecular Weight	187.17 g/mol
Appearance	Solid
CAS Number	5832-01-9

Potential Degradation Pathways

Based on the chemical structure of **Methyl 5-nitrothiophene-2-carboxylate**, two primary degradation pathways can be anticipated: hydrolysis of the methyl ester and reactions involving the nitro group.



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